

Avelumab Solubility Technical Support Center for Laboratory Professionals

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Compound of Interest

Compound Name: *Disomotide*

Cat. No.: *B1670767*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of avelumab for laboratory use. All recommendations are intended for in-vitro and preclinical research applications and not for human use.

Frequently Asked questions (FAQs)

Q1: What is the composition of commercially available avelumab (Bavencio®)?

A1: The commercial formulation of avelumab, sold under the brand name Bavencio®, is a sterile, preservative-free, clear, colorless to slightly yellow solution. It is supplied in a single-dose vial for intravenous infusion. The composition of the concentrate is as follows:

Component	Concentration	Purpose
Avelumab	20 mg/mL	Active Pharmaceutical Ingredient
D-Mannitol	50 mg/mL	Stabilizer, tonicity agent
Acetic acid glacial	1.8 mg/mL	Buffering agent
Polysorbate 20	0.5 mg/mL	Surfactant to prevent aggregation
Sodium hydroxide	q.s. to pH 5.0	pH adjustment
Water for Injection	q.s. to volume	Vehicle

Q2: What are the recommended storage conditions for avelumab?

A2: Proper storage is crucial to maintain the stability and solubility of avelumab. For laboratory use, adhere to the following guidelines:

Condition	Temperature	Additional Notes
Unopened Vial	2°C to 8°C (36°F to 46°F)	Do not freeze. Store in the original package to protect from light.
Diluted Solution	Room Temperature (up to 25°C / 77°F)	For no more than 4 hours from the time of dilution. Protect from light.
Refrigerated (2°C to 8°C / 36°F to 46°F)	For no more than 24 hours from the time of dilution. Protect from light. Do not freeze the diluted solution.	

Q3: Can I use buffers other than saline for diluting avelumab in my experiments?

A3: For clinical use, avelumab is diluted with 0.9% or 0.45% sodium chloride. For laboratory applications, such as in vitro cell-based assays, dilution in sterile, phosphate-buffered saline

(PBS) at a physiological pH is a common practice. One preclinical study mentions the use of DPBS for administering avelumab to mice.[1] However, the compatibility and stability of avelumab in other common laboratory buffers (e.g., Tris-based buffers, cell culture media with high serum concentrations) should be empirically determined for your specific experimental conditions. When using a different buffer, it is crucial to monitor for any signs of precipitation or aggregation.

Q4: What are the primary causes of protein aggregation, and how can I prevent it with avelumab?

A4: Protein aggregation can be triggered by various environmental stressors.[2] Key factors include:

- **Temperature Stress:** Avoid repeated freeze-thaw cycles, as this can lead to denaturation and aggregation.[3] Aliquoting the antibody into single-use volumes is highly recommended.[3]
- **pH and Buffer Conditions:** Proteins are least soluble at their isoelectric point (pI). Maintaining the pH of the solution at least one unit away from the pI can help maintain solubility.[4]
- **High Concentrations:** The likelihood of intermolecular interactions that lead to aggregation increases at higher protein concentrations.
- **Mechanical Stress:** Vigorous shaking or vortexing can cause protein denaturation and aggregation. Mix gently by inverting the vial.

To prevent aggregation, it is recommended to work with sterile, low-protein-binding tubes and pipette tips. The addition of cryoprotectants like glycerol (up to 50%) can be considered for long-term storage at -20°C.

Troubleshooting Guide: Avelumab Solubility Issues

This guide addresses common solubility problems encountered during laboratory experiments with avelumab.

Problem 1: Precipitate or cloudiness observed after diluting avelumab.

Potential Cause	Troubleshooting Step
Buffer Incompatibility	Ensure the buffer pH is not close to avelumab's isoelectric point. If using a novel buffer, perform a small-scale pilot test to check for immediate precipitation. Consider reverting to a validated buffer like sterile PBS.
High Concentration	The desired final concentration may be too high for the chosen buffer system. Try diluting to a lower concentration.
Incorrect Dilution Technique	Avoid rapid addition of the antibody to the buffer. Gently mix the solution by inverting the tube; do not vortex or shake vigorously.
Contamination	Ensure all buffers, vials, and pipette tips are sterile to prevent microbial growth that can affect the solution's appearance.

Problem 2: Loss of avelumab activity in a cell-based assay.

Potential Cause	Troubleshooting Step
Aggregation	Soluble aggregates, which may not be visible, can form and reduce the effective concentration of active antibody. Analyze a sample of your working solution using size-exclusion chromatography (SEC) or dynamic light scattering (DLS) to detect aggregates.
Adsorption to Surfaces	Use low-protein-binding microplates and tubes to minimize the loss of antibody due to surface adsorption.
Instability in Culture Media	Some components in cell culture media, especially at 37°C for extended periods, may affect antibody stability. Minimize the pre-incubation time of avelumab in the media before adding it to the cells.

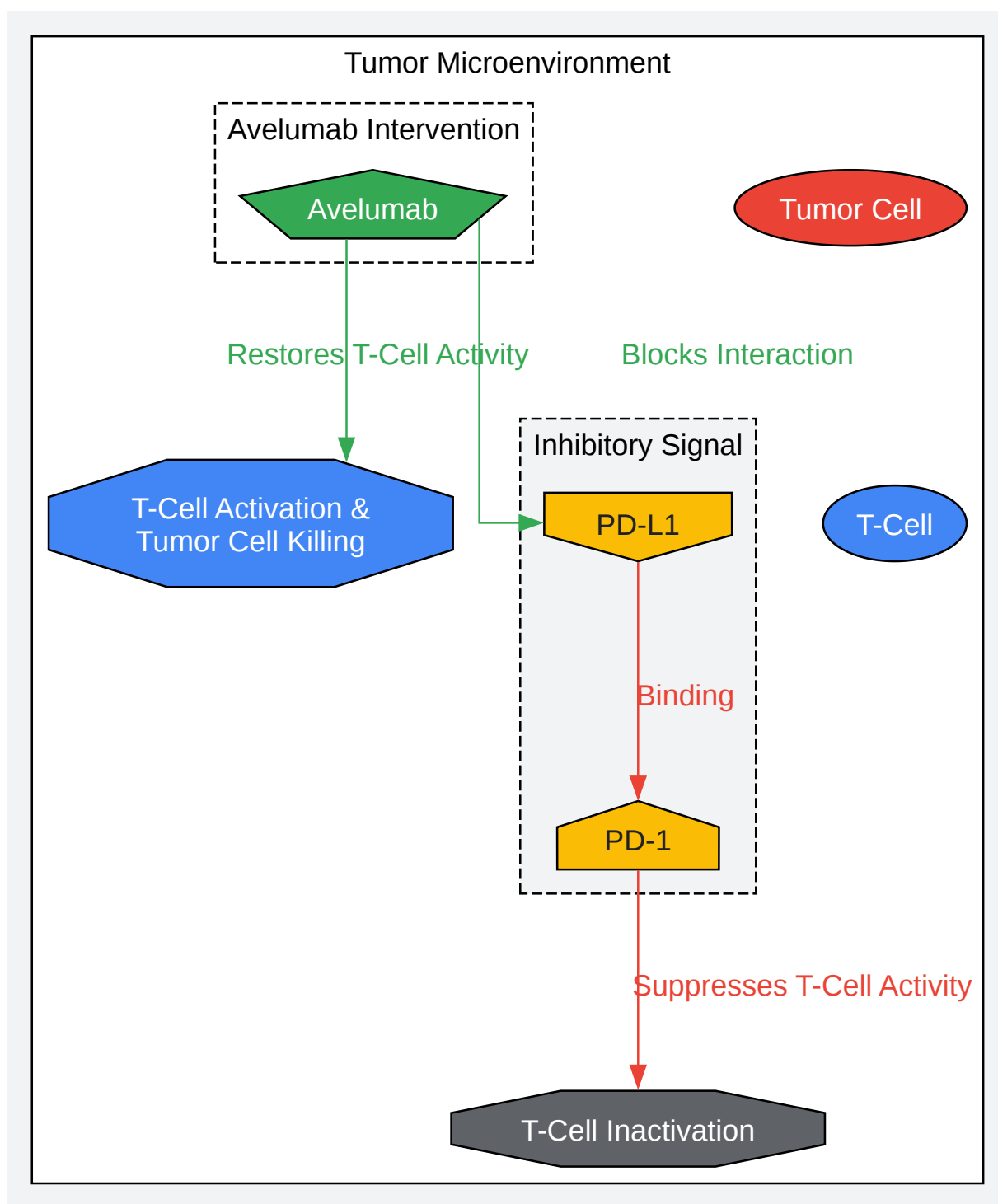
Experimental Protocols

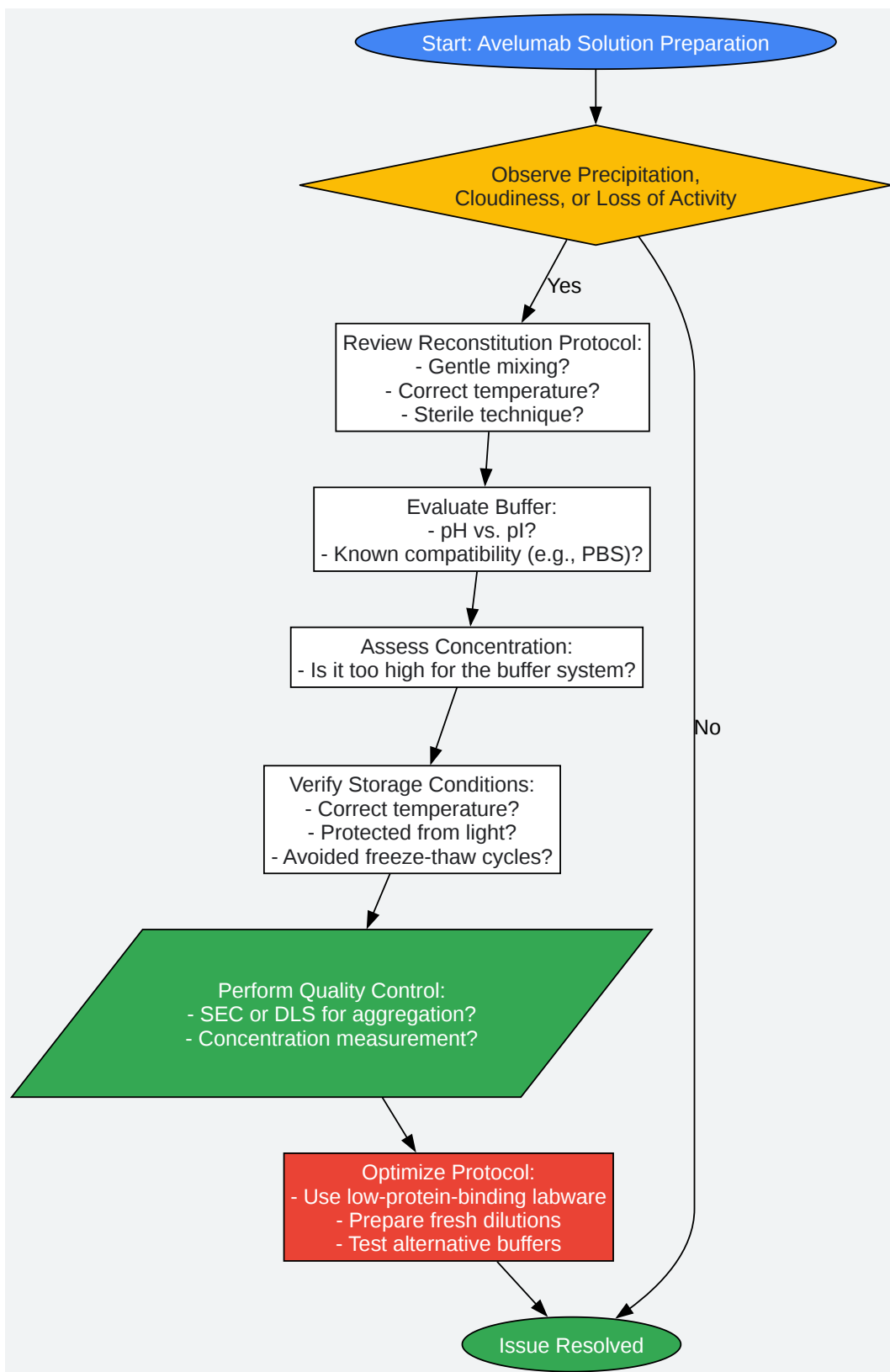
Protocol 1: General Reconstitution and Dilution of Avelumab for In Vitro Assays

- **Preparation:** Allow the avelumab vial and your chosen sterile diluent (e.g., PBS, pH 7.4) to equilibrate to room temperature.
- **Centrifugation:** Briefly centrifuge the avelumab vial to ensure all the solution is at the bottom.
- **Dilution:** Using a sterile, low-protein-binding pipette tip, slowly withdraw the required volume of avelumab and gently dispense it into the diluent.
- **Mixing:** Gently mix the diluted solution by inverting the tube several times. Do not vortex or shake vigorously.
- **Inspection:** Visually inspect the solution for any signs of precipitation or cloudiness.
- **Use:** Use the freshly diluted avelumab immediately or store it at 2-8°C for up to 24 hours, protected from light.

Visualizations

Avelumab's Mechanism of Action: PD-L1 Blockade





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